

Personal protective equipment for handling Cyclopentyl propionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentyl propionate

Cat. No.: B15211115

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Essential Safety and Handling Guide for Cyclopentyl Propionate

Disclaimer: A specific Safety Data Sheet (SDS) for **Cyclopentyl propionate** was not readily available. The following guidance is based on the safety data of structurally similar compounds, including 3-Cyclopentylpropionic acid and 3-Cyclopentylpropionyl chloride. It is imperative to consult the official SDS for **Cyclopentyl propionate** when it becomes available and to conduct a thorough risk assessment before handling this chemical.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Cyclopentyl propionate**. The procedural guidance herein is intended to support safe laboratory operations and proper disposal practices.

Quantitative Data Summary

The following table summarizes key quantitative data for **Cyclopentyl propionate** and a closely related compound, 3-Cyclopentylpropionic acid. This information is critical for safe handling and storage.

Property	Value	Compound
Molecular Formula	C8H14O2	Cyclopentyl propionate[1][2]
Molecular Weight	142.2 g/mol	Cyclopentyl propionate[1][2]
Boiling Point	178.1°C at 760 mmHg	Cyclopentyl propionate[1][3]
130-132°C at 12 mmHg	3-Cyclopentylpropionic acid[2] [4][5]	
Flash Point	56.4°C	Cyclopentyl propionate[1]
47°C (closed cup)	3-Cyclopentylpropionic acid[4]	
Density	0.97 g/cm ³	Cyclopentyl propionate[1][3]
0.996 g/mL at 25°C	3-Cyclopentylpropionic acid[2] [4][5]	

Operational and Disposal Plans

Personal Protective Equipment (PPE)

Based on the hazards associated with similar compounds, which include being irritating to the eyes, respiratory system, and skin, the following PPE is mandatory when handling **Cyclopentyl propionate**[2][5]:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile).
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of potential splashing, chemical-resistant coveralls are recommended.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors. If ventilation is inadequate, a respirator with an appropriate filter cartridge should be used.

Handling and Storage Procedures

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames[2][5].
- Keep the container tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents.

Handling:

- All handling of **Cyclopentyl propionate** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid contact with eyes, skin, and clothing[2][5].
- Avoid inhaling vapors or mists.
- Take precautionary measures against static discharge, as the substance may be combustible[6].
- Wash hands thoroughly after handling.

Spill Management:

- In case of a spill, evacuate the area and remove all ignition sources.
- Ventilate the area of the spill.
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal[7][8].
- Do not allow the spilled material to enter drains or waterways.

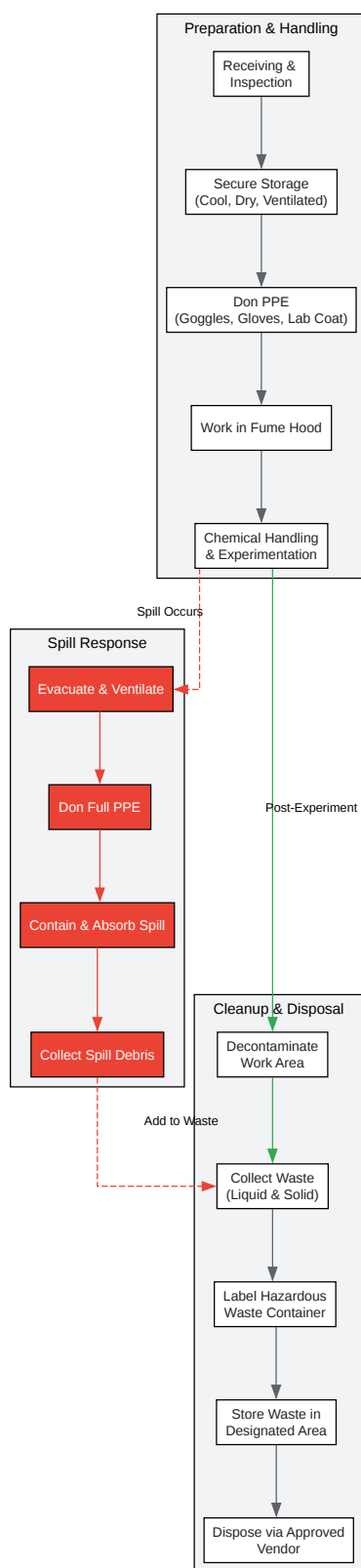
Disposal Plan

All waste materials containing **Cyclopentyl propionate** must be handled as hazardous waste.

- **Waste Collection:** Collect all **Cyclopentyl propionate** waste, including contaminated materials, in a designated and properly labeled hazardous waste container.
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**Cyclopentyl propionate**".
- **Storage of Waste:** Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- **Disposal:** Dispose of the waste through an approved hazardous waste disposal facility in accordance with all local, regional, and national regulations^{[7][8]}. Do not dispose of it down the drain or in the regular trash.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **Cyclopentyl propionate**, from initial receipt to final disposal.



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- To cite this document: BenchChem. [Personal protective equipment for handling Cyclopentyl propionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15211115#personal-protective-equipment-for-handling-cyclopentyl-propionate]

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